

Crystal structure of Bis(2-(diphenylphosphino)ethyl)amine hydrochloride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Bis(2-(diphenylphosphino)ethyl)amine hydrochloride

Cat. No.: B1343199

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Technical Guide: **Bis(2-(diphenylphosphino)ethyl)amine hydrochloride**

For the Attention of: Researchers, Scientists, and Drug Development Professionals

Disclaimer: A comprehensive search of publicly available scientific literature and crystallographic databases has been conducted. As of the date of this report, the detailed crystal structure of **Bis(2-(diphenylphosphino)ethyl)amine hydrochloride** has not been reported. Therefore, this guide provides available chemical and physical data, a generalized experimental protocol, and a conceptual workflow for its analysis, rather than a detailed report on its specific crystal structure.

Compound Identification and Properties

Bis(2-(diphenylphosphino)ethyl)amine hydrochloride is a chemical compound commonly used as a ligand in coordination chemistry and catalysis. The protonation of the amine group makes it a salt, which can influence its solubility and reactivity compared to the free amine.

Table 1: Chemical and Physical Data for **Bis(2-(diphenylphosphino)ethyl)amine hydrochloride**

Property	Value	Source(s)
Chemical Name	Bis(2-(diphenylphosphino)ethyl)amine hydrochloride	[1]
CAS Number	66534-97-2	[1] [2] [3] [4]
Molecular Formula	C ₂₈ H ₃₀ CINP ₂	[2]
Molecular Weight	477.95 g/mol	[1] [3]
Physical Form	Solid	[1]
Melting Point	175-180 °C	[1] [5]
Storage Temperature	2-8 °C, under inert atmosphere	[2]

Note: Data is compiled from commercial supplier information in the absence of a primary literature report on the crystal structure.

Hypothetical Experimental Protocols

While a specific published procedure for the synthesis and crystallization of **Bis(2-(diphenylphosphino)ethyl)amine hydrochloride** is not available, a general methodology can be proposed based on standard organic and coordination chemistry techniques.

Synthesis of the Free Amine

The free amine, Bis(2-(diphenylphosphino)ethyl)amine, would first be synthesized. A common route involves the reaction of a secondary amine with a suitable phosphine-containing electrophile.

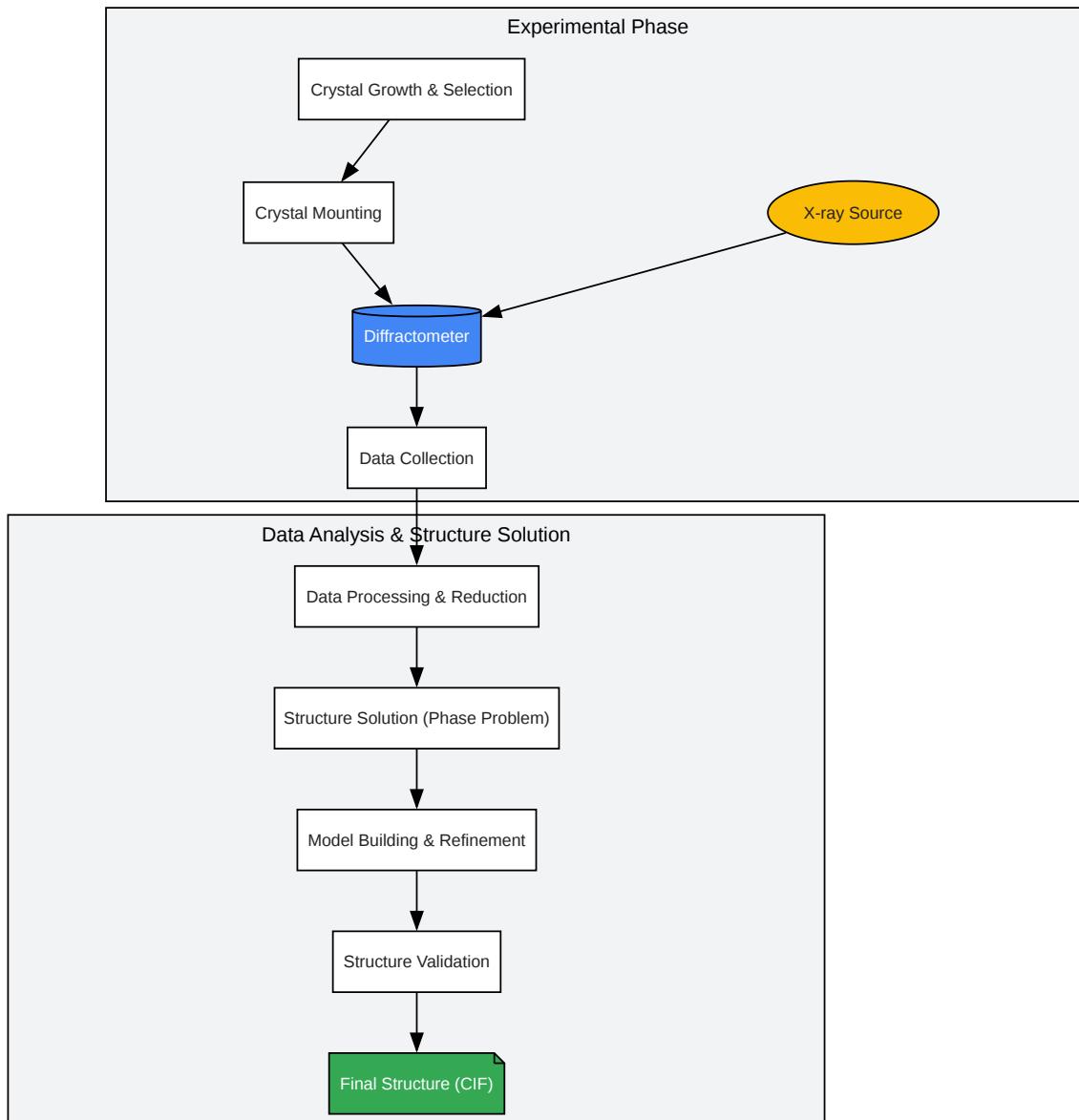
Formation and Crystallization of the Hydrochloride Salt

- Protonation: The synthesized Bis(2-(diphenylphosphino)ethyl)amine is dissolved in a suitable organic solvent (e.g., diethyl ether, dichloromethane).
- A solution of hydrochloric acid (e.g., 1 M in diethyl ether) is added dropwise to the amine solution with stirring.

- The hydrochloride salt will precipitate out of the solution. The precipitate is then collected by filtration, washed with the solvent, and dried under vacuum.
- Crystallization: For single-crystal growth suitable for X-ray diffraction, the crude hydrochloride salt is recrystallized. This can be achieved by slow evaporation of a saturated solution in a suitable solvent or solvent mixture (e.g., ethanol/diethyl ether, dichloromethane/hexane). The key is to allow the crystals to form slowly to ensure high quality.[\[6\]](#)

Standard Workflow for Crystal Structure Determination

The determination of a crystal structure by single-crystal X-ray diffraction is a well-established process.[\[7\]](#)[\[8\]](#) The following diagram illustrates the typical workflow that would be employed to analyze a crystal of **Bis(2-(diphenylphosphino)ethyl)amine hydrochloride**.



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Caption: Workflow for Single-Crystal X-ray Diffraction Analysis.

Concluding Remarks

The available data for **Bis(2-(diphenylphosphino)ethyl)amine hydrochloride** has been summarized. While the compound is commercially available and used in research, its detailed three-dimensional crystal structure has not been elucidated and reported in the public domain. The provided experimental protocols and workflow are representative of the methods that would be used for its synthesis, crystallization, and structural analysis. Researchers in possession of this compound are encouraged to pursue its crystallization and structural determination to contribute this fundamental data to the scientific community.

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